

Application of Cycloxydim in Broadleaf Crop Protection: Technical Notes and Protocols

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Compound of Interest

Compound Name: Cycloxydim

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Abstract

Cycloxydim is a post-emergence systemic herbicide belonging to the cyclohexanedione chemical class. It is distinguished by its high efficacy against a broad spectrum of annual and perennial grass weeds, coupled with excellent selectivity in a wide range of broadleaf crops. This selectivity is rooted in its specific mode of action, which targets a key enzyme in the fatty acid biosynthesis pathway present in susceptible grass species. These application notes provide a comprehensive overview of **Cycloxydim**'s mechanism of action, application parameters, and performance data. Furthermore, detailed experimental protocols are presented for the evaluation of its bio-efficacy and crop safety in a research setting.

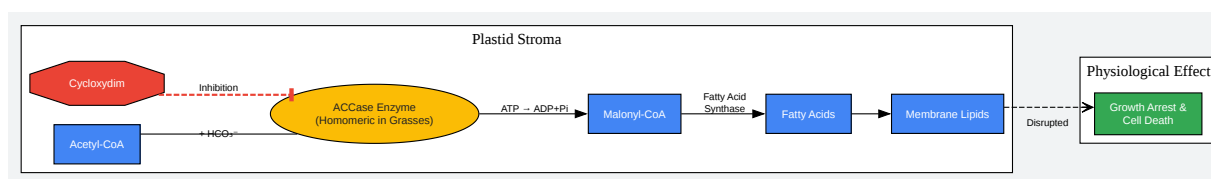
Mechanism of Action

Cycloxydim's herbicidal activity stems from the potent and specific inhibition of the Acetyl-CoA Carboxylase (ACCase) enzyme.^[1] This enzyme catalyzes the first committed step in the de novo biosynthesis of fatty acids in plants, a pathway essential for the production of lipids required for cell membrane integrity and plant growth.^[1]

Upon foliar application, **Cycloxydim** is rapidly absorbed and translocated via the phloem to the plant's meristematic tissues, or growing points.^[2] Within these regions of active cell division, **Cycloxydim** binds to and inhibits the ACCase enzyme. The subsequent disruption of fatty acid

synthesis leads to a breakdown of cell membrane integrity, cessation of growth, and ultimately, cell death in susceptible grass species.[2]

The selectivity of **Cycloxydim** for grasses over broadleaf (dicotyledonous) plants is due to a structural difference in the target ACCase enzyme. Grasses possess a homomeric, plastidic form of ACCase that is highly sensitive to cyclohexanedione herbicides. In contrast, most broadleaf crops have a heteromeric, plastidic form of ACCase that is structurally different and inherently tolerant to **Cycloxydim**.



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Figure 1: Mechanism of **Cycloxydim** action on the fatty acid synthesis pathway in susceptible grasses.

Application Notes

Cycloxydim is formulated as an emulsifiable concentrate and is applied post-emergence to control actively growing grass weeds.[1]

Tolerant Broadleaf Crops

Cycloxydim is registered for use in a diverse range of broadleaf crops. Excellent crop safety has been demonstrated in, but not limited to, the following:

Crop Category	Examples
Oilseed Crops	Oilseed Rape (Canola), Sunflower, Linseed, Soybean[1]
Root & Tuber	Sugar Beet, Fodder Beet, Potato, Carrot, Parsnip[1]
Pulses (Legumes)	Field Peas, Field Beans, Broad Beans, Lentils[1][2]
Vegetables	Cabbage, Cauliflower, Brussels Sprouts, Onions, Leeks, Spinach[1]
Other	Strawberry, Ornamentals, Forestry[1]

Target Grass Weeds (Graminaceae)

Cycloxydim provides effective control of most annual and perennial grasses. Efficacy is highest when applied to weeds at early growth stages (e.g., 2-leaf to early tillering).

Weed Type	Common Susceptible Species
Annual	Wild Oats (<i>Avena fatua</i>), Green Foxtail (<i>Setaria viridis</i>), Italian Ryegrass (<i>Lolium multiflorum</i>), Black-grass (<i>Alopecurus myosuroides</i>), Barnyard Grass (<i>Echinochloa crus-galli</i>)
Perennial	Couch Grass / Quackgrass (<i>Elymus repens</i>), Johnson Grass (<i>Sorghum halepense</i>), Bermuda Grass (<i>Cynodon dactylon</i>)

Application Parameters

- Rate: Application rates vary by target weed species, growth stage, and crop. Typical rates for annual grass control range from 100 to 200 g a.i./ha. Perennial grasses often require higher rates, up to 400 g a.i./ha.

- **Timing:** Apply to actively growing weeds. For annual grasses, the optimal timing is from the 2-leaf stage until the second node is detectable. For perennial grasses, apply when there is sufficient new foliage (e.g., 10-15 cm in height) for adequate uptake.[1]
- **Adjuvants:** The addition of a recommended crop oil concentrate or methylated seed oil is often required to enhance foliar penetration and efficacy, particularly under dry conditions or on mature weeds.[2]
- **Environmental Conditions:** Efficacy is maximized under warm, humid conditions that favor active plant growth. Performance may be reduced when weeds are under stress from drought, cold temperatures, or waterlogged soil. **Cycloxydim** is typically rainfast within one hour of application.[1]

Quantitative Data Summary

The following tables summarize efficacy and crop safety data from representative research studies.

Table of Weed Control Efficacy

This table presents dose-response data for **Cycloxydim** on susceptible *Avena fatua* (Wild Oat) populations. The GR₅₀ value represents the herbicide dose required to cause a 50% reduction in plant biomass (shoot dry weight) compared to an untreated control.

Weed Species	Herbicide Dose (g a.i./ha)	Biomass Reduction (%)	GR ₅₀ (g a.i./ha)	Source
Avena fatua (Susceptible)	37.5	~55%	12.2	[3]
75.0	~75%			
150.0 (Recommended Rate)	>95%			
300.0	~100%			
Avena fatua (Resistant Pop. R5)	150.0 (Recommended Rate)	<10%	>1200	
300.0	~15%			
600.0	~25%			
1200.0	~38%			

Table of Crop Phytotoxicity

Crop safety is typically evaluated on a visual scale from 0% (no injury) to 100% (plant death). Studies show that broadleaf crops exhibit high tolerance to **Cycloxydim**.

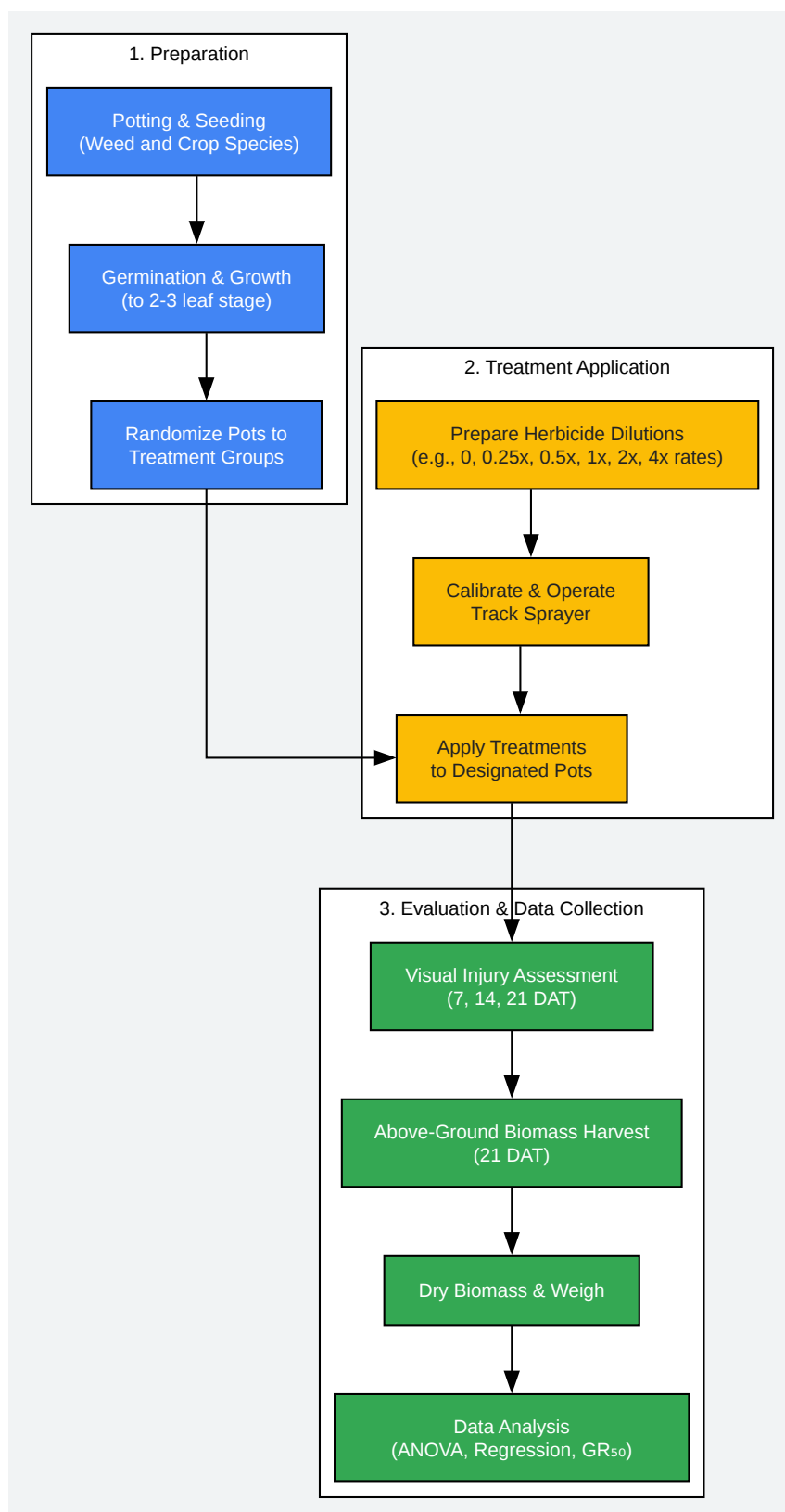
Crop	Application Rate (g a.i./ha)	Evaluation Timing (Days After Treatment)	Phytotoxicity Rating (%)	Source
Soybean	Up to 96 (2x Rate)	3, 5, 7	0	[4]
120 (2.5x Rate)	3, 5, 7	< 5 (slight, transient chlorosis)	[4]	
Sugar Beet	200 (1x Rate)	7, 14, 28	0	FAO Evaluations[5]
400 (2x Rate)	7, 14, 28	0-5 (minor, transient effects)	FAO Evaluations[5]	
Oilseed Rape	400 (1x Rate)	14, 28	0	Field Trials[6]
>1000 (>2x Rate)	14, 28	>10 (crop damage noted)	Experimental[6]	

Experimental Protocols

The following are detailed, generalized protocols for assessing the efficacy and crop safety of **Cycloxydim**.

Protocol 1: Greenhouse Dose-Response Bioassay

This protocol is designed to determine the dose-dependent efficacy of **Cycloxydim** on a target grass weed and assess the safety on a broadleaf crop.



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Figure 2: Workflow for a greenhouse dose-response bioassay.

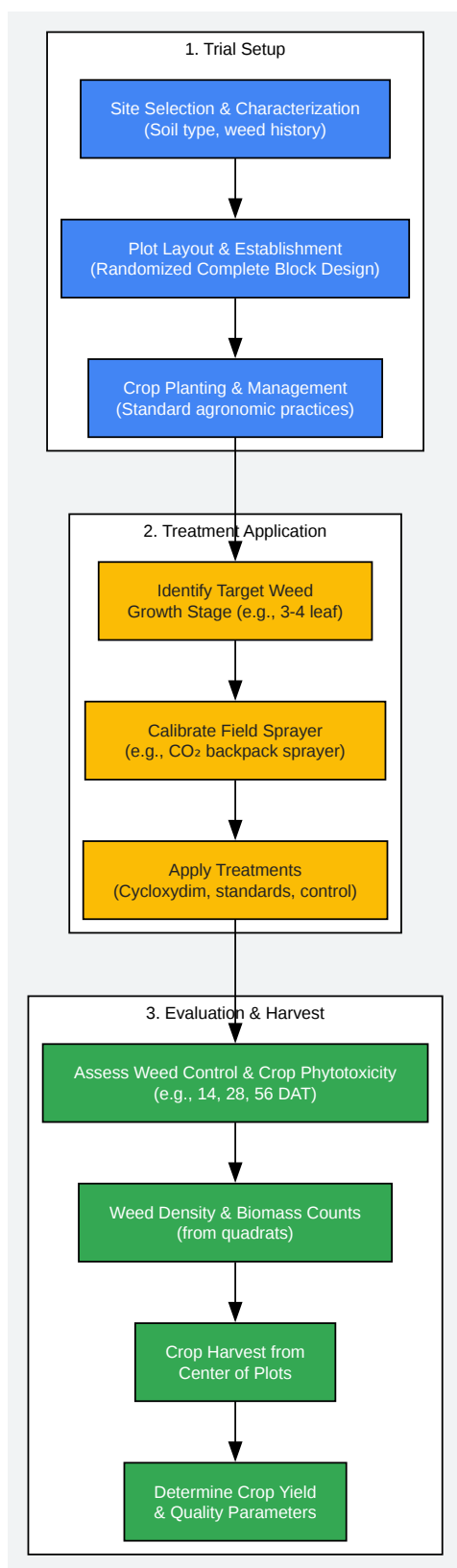
Methodology:

- Plant Culture:
 - Fill 10 cm diameter pots with a standardized greenhouse potting medium.
 - Sow seeds of the target grass weed (e.g., *Avena fatua*) and the broadleaf crop (e.g., *Glycine max*) in separate pots. Sow 5-10 seeds per pot and thin to 3 uniform seedlings after emergence.
 - Grow plants in a controlled environment (e.g., 25/18°C day/night, 16h photoperiod) until they reach the 2-3 leaf stage.
- Experimental Design:
 - Arrange pots in a completely randomized design. Include a minimum of four replicate pots per treatment level for each species.
 - Treatment levels should include an untreated control and a range of **Cycloxydim** doses (e.g., 0, 25, 50, 100, 200, 400 g a.i./ha). Include a recommended adjuvant in all herbicide treatments.
- Herbicide Application:
 - Prepare stock solutions and serial dilutions of the **Cycloxydim** formulation to achieve the target application rates.
 - Apply herbicides using a calibrated laboratory track sprayer equipped with a flat-fan nozzle, delivering a spray volume equivalent to 200 L/ha.
- Data Collection and Analysis:
 - Visually assess crop phytotoxicity and weed control at 7, 14, and 21 days after treatment (DAT) using a 0-100% scale (0 = no effect, 100 = complete death).
 - At 21 DAT, harvest the above-ground biomass for each pot.
 - Dry the biomass in an oven at 70°C for 72 hours and record the dry weight.

- Analyze the data using analysis of variance (ANOVA). For weed efficacy, perform a non-linear regression analysis on the dry weight data (expressed as a percentage of the untreated control) to calculate the GR₅₀ (dose for 50% growth reduction).

Protocol 2: Field Efficacy and Crop Safety Trial

This protocol outlines the methodology for a field trial to evaluate **Cycloxydim** under real-world agricultural conditions.



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Figure 3: Workflow for a field efficacy and crop safety trial.

Methodology:

- Site Selection and Trial Design:
 - Select a field with uniform soil type and a known, consistent population of the target grass weed(s).
 - Establish the trial using a randomized complete block design (RCBD) with at least four replications. Individual plot size should be appropriate for field equipment (e.g., 3 m x 10 m).
 - Plant the desired broadleaf crop using standard agronomic practices for the region.
- Treatments:
 - Treatments should include:
 - Untreated (weedy) control.
 - Weed-free (hand-weeded) control.
 - **Cycloxydim** at a proposed label rate (e.g., 150 g a.i./ha).
 - **Cycloxydim** at a 2x rate (e.g., 300 g a.i./ha) to assess crop safety margin.
 - A commercial standard herbicide for comparison.
 - All herbicide treatments should include the recommended adjuvant.
- Application:
 - Monitor the growth of the crop and weeds. Apply treatments when the majority of the target grass weeds are at the optimal growth stage (e.g., 3-5 leaves).
 - Use a calibrated plot sprayer (e.g., CO₂-pressurized backpack sprayer) with appropriate nozzles to ensure uniform coverage at a set volume (e.g., 150-200 L/ha).

- Record environmental conditions (temperature, humidity, wind speed) at the time of application.
- Assessments and Data Collection:
 - Weed Control: Visually rate percent control of key grass weed species at regular intervals (e.g., 14, 28, and 56 DAT) compared to the untreated control. At 28 DAT, count weed density and collect weed biomass from two 0.25 m² quadrats per plot.
 - Crop Safety: Visually assess crop phytotoxicity (% injury) at the same intervals, looking for symptoms such as chlorosis, necrosis, or stunting.
 - Yield: At crop maturity, harvest a designated area from the center of each plot. Record the harvested weight and adjust for moisture content to determine the final yield (e.g., kg/ha).

Conclusion

Cycloxydim is a highly effective and selective graminicide that provides essential weed management solutions for broadleaf crop producers. Its specific mechanism of action, targeting the ACCase enzyme in grasses, affords a wide margin of safety to a diverse range of important crops. Understanding the key application parameters and following rigorous scientific evaluation protocols are crucial for optimizing its performance and ensuring sustainable use in integrated weed management programs.

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- To cite this document: BenchChem. [Application of Cycloxydim in Broadleaf Crop Protection: Technical Notes and Protocols]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b8784830#application-of-cycloxydim-in-broadleaf-crop-protection>]

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